

Acetamide-d3 solubility and storage conditions

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Compound Focus: Acetamide-2,2,2-d3

CAS No.: 23724-60-9

Cat. No.: S3332558

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Acetamide-d3: Chemical Properties & Storage

The table below summarizes the key information found for Acetamide-d3 (CAS 23724-60-9).

Property	Details
CAS Number	23724-60-9 [1] [2]
Molecular Formula	C ₂ H ₂ D ₃ NO [1] [2]
Molecular Weight	62.09 g/mol [1] [2]
Melting Point	78-80 °C (lit.) [1] [2]
Boiling Point	221 °C (lit.) [1] [2]
Purity	Available as 95%, 98%, and 99% atom % D [1] [2]
Storage Temp.	Room Temperature [1]
Physical Form	Solid [1]
Appearance	White to Off-White [1]

Current Information Gaps and Recommendations

The search results lack the specific, detailed data required for a comprehensive troubleshooting guide. The following critical information is missing:

- **Detailed Solubility Data:** The available data only mentions solubility in **DMSO (Soluble)** and **Methanol (Slightly soluble)** [1]. Quantitative data (e.g., mg/mL) in water and other common laboratory solvents is not available.
- **Stability Information:** Beyond the general storage condition, there is no information on long-term stability, sensitivity to light, humidity, or oxygen.
- **Experimental Protocols:** No detailed methodologies for handling, solubility measurement, or analysis specific to Acetamide-d3 were found.
- **FAQs and Troubleshooting:** The searched sources do not contain pre-existing FAQs or guides for common experimental issues with this compound.

To proceed with creating your technical support center, I suggest the following actions:

- **Consult Supplier SDS:** The most reliable source for detailed safety, handling, and storage information is the **Safety Data Sheet (SDS)** provided by the chemical suppliers listed in the search results, such as BOC Sciences or Clearsynth [1] [2].
- **Perform Experimental Characterization:** Given the lack of public data, you may need to determine key parameters like solubility in your desired solvents experimentally. The general shake flask method cited in the search results could be a starting point [3].
- **Review Scientific Literature:** Searching specialized scientific databases for journal articles that use Acetamide-d3 may provide practical insights into its handling and properties in experimental settings.

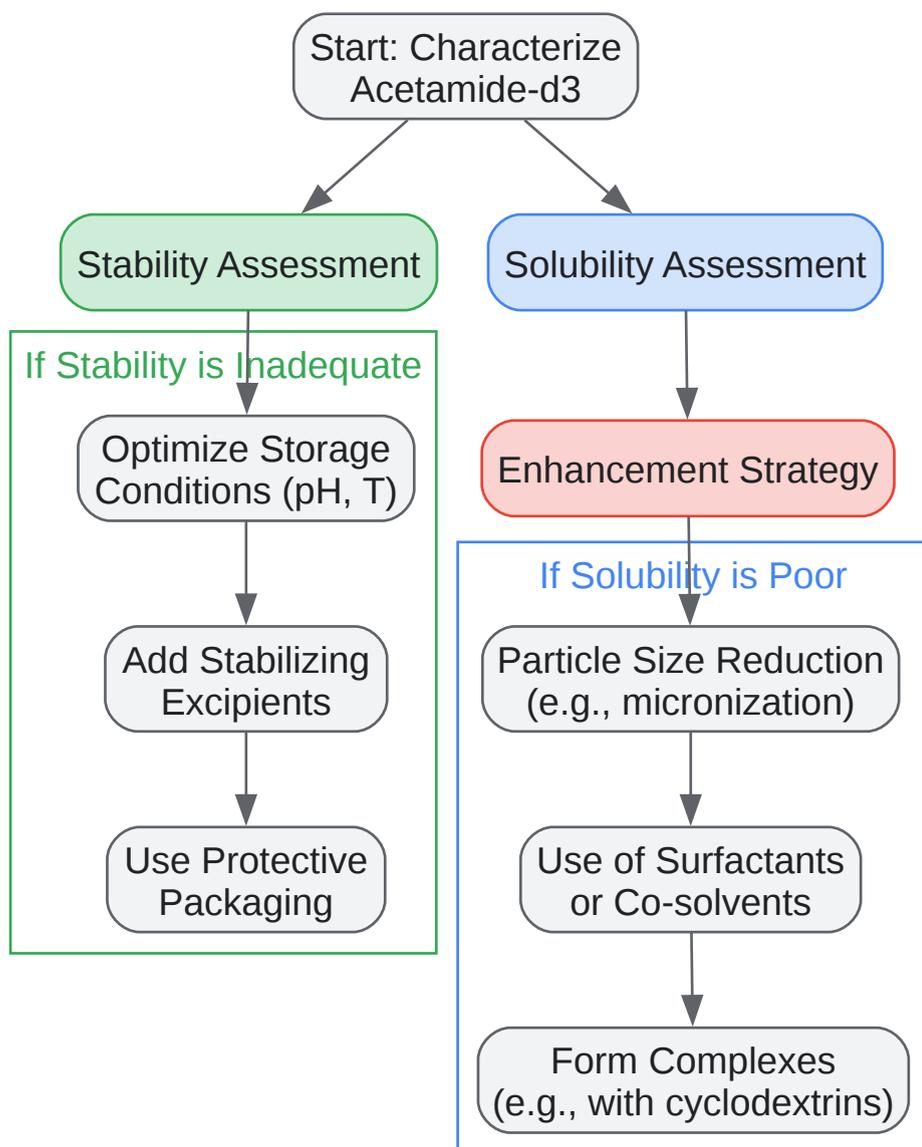
General Principles for Solubility and Stability Testing

While not specific to Acetamide-d3, the search results outline established general principles that can guide your experimental planning.

- **Solubility Enhancement Techniques:** For poorly soluble compounds, common strategies include **particle size reduction** (e.g., micronization, nanosuspensions), **salt formation**, use of **surfactants**, **complexation** (e.g., with cyclodextrins), and forming **solid dispersions** [4] [5] [3].
- **Stability Testing Protocols:** Standard stability studies involve:
 - **Long-term testing:** Under recommended storage conditions (e.g., 25°C/60% relative humidity) [3].
 - **Accelerated testing:** Under stressed conditions (e.g., 40°C/75% RH) to predict shelf-life [3].

- **Analytical Techniques:** HPLC is the gold standard for monitoring chemical stability, while techniques like DSC and XRPD can assess physical stability [3].

The diagram below illustrates a potential workflow for characterizing and troubleshooting a compound like Acetamide-d3, based on these general principles.



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Potential Workflow for Compound Characterization and Troubleshooting

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References

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